

An In-depth Technical Guide to Ethylene-d4-diamine (CAS: 37164-19-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene-d4-diamine

Cat. No.: B042850

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethylene-d4-diamine**, a deuterated form of ethylenediamine. It is intended to serve as a valuable resource for professionals in research and drug development, offering detailed information on its properties, applications, and relevant experimental contexts.

Core Compound Properties

Ethylene-d4-diamine, also known as 1,2-Ethanediamine-d4 or Ethylenediamine-1,1,2,2-d4, is a stable isotope-labeled version of ethylenediamine.^[1] In this compound, the four hydrogen atoms on the carbon backbone are replaced with deuterium atoms. This substitution imparts a higher molecular weight compared to its unlabeled counterpart, a critical feature for its applications in analytical chemistry.

Table 1: Physicochemical Properties of **Ethylene-d4-diamine**

Property	Value
CAS Number	37164-19-5
Linear Formula	H ₂ NCD ₂ CD ₂ NH ₂
Molecular Formula	C ₂ H ₄ D ₄ N ₂ [1][2]
Molecular Weight	64.12 g/mol [2][3]
Isotopic Purity	≥98 atom % D
Chemical Purity	≥98%[3][4]
Appearance	Clear, colorless to pale yellow oil/liquid[1][5]
Melting Point	9 °C[5]
Boiling Point	118 °C[5]
Density	1.022 g/mL at 25 °C[5]
Refractive Index	n _{20/D} 1.455[5]
Flash Point	38.0 °C (100.4 °F) - closed cup

Applications in Research and Drug Development

The primary utility of **Ethylene-d4-diamine** stems from its nature as a stable isotope-labeled compound. Deuterated molecules are powerful tools in pharmaceutical research for several key reasons:

- **Internal Standards in Mass Spectrometry:** Due to their mass shift, deuterated compounds like **Ethylene-d4-diamine** are ideal for use as internal standards in quantitative mass spectrometry assays.[6] They co-elute with the non-labeled analyte but are distinguishable by their mass-to-charge ratio, allowing for precise and accurate quantification by correcting for variations in sample preparation and instrument response.
- **Drug Metabolism and Pharmacokinetic (DMPK) Studies:** Deuterium labeling helps in tracing the metabolic fate of drugs. By incorporating a deuterated moiety, researchers can track the absorption, distribution, metabolism, and excretion (ADME) of a compound in biological systems.[6]

- Kinetic Isotope Effect: The replacement of hydrogen with the heavier deuterium isotope can slow down chemical reactions, particularly those involving C-H bond cleavage. This "kinetic isotope effect" can be exploited to stabilize drug molecules against metabolic degradation, potentially improving their half-life and reducing the formation of toxic metabolites.[7]
- NMR Spectroscopy: Deuterated compounds are used in Nuclear Magnetic Resonance (NMR) spectroscopy to aid in chemical structure determination.[6]
- Synthesis of Labeled Compounds: **Ethylene-d4-diamine** serves as a versatile building block for the synthesis of more complex deuterated molecules, including active pharmaceutical ingredients (APIs) and their metabolites.[1][8]

Experimental Protocols and Workflows

While specific experimental protocols are highly dependent on the research context, the following sections outline generalized workflows where **Ethylene-d4-diamine** is commonly employed.

Use as an Internal Standard in LC-MS/MS Analysis

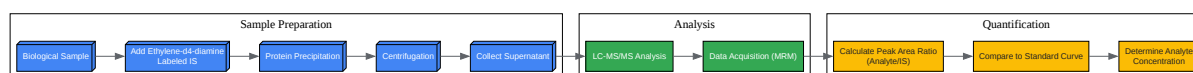
Ethylene-d4-diamine can be used to synthesize a labeled version of a drug or metabolite that contains the ethylenediamine moiety. This labeled compound then serves as an internal standard (IS) for quantifying the unlabeled analyte in biological matrices (e.g., plasma, urine).

Generalized Protocol:

- Sample Preparation:
 - Thaw biological samples (e.g., plasma).
 - Aliquot a specific volume (e.g., 100 μ L) into a microcentrifuge tube.
 - Add a known concentration of the **Ethylene-d4-diamine**-labeled internal standard.
 - Perform protein precipitation by adding a solvent like acetonitrile.
 - Vortex and centrifuge to pellet the precipitated proteins.

- Transfer the supernatant to a new plate or vial for analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into an LC-MS/MS system.
 - Separate the analyte and IS from other matrix components using a suitable chromatography column and mobile phase gradient.
 - Detect the analyte and IS using mass spectrometry in Multiple Reaction Monitoring (MRM) mode, monitoring for the specific precursor-product ion transitions of both the labeled and unlabeled compounds.
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Quantify the analyte concentration in the sample by comparing this ratio to a standard curve prepared with known concentrations of the analyte and a fixed concentration of the IS.

Workflow Diagram:



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

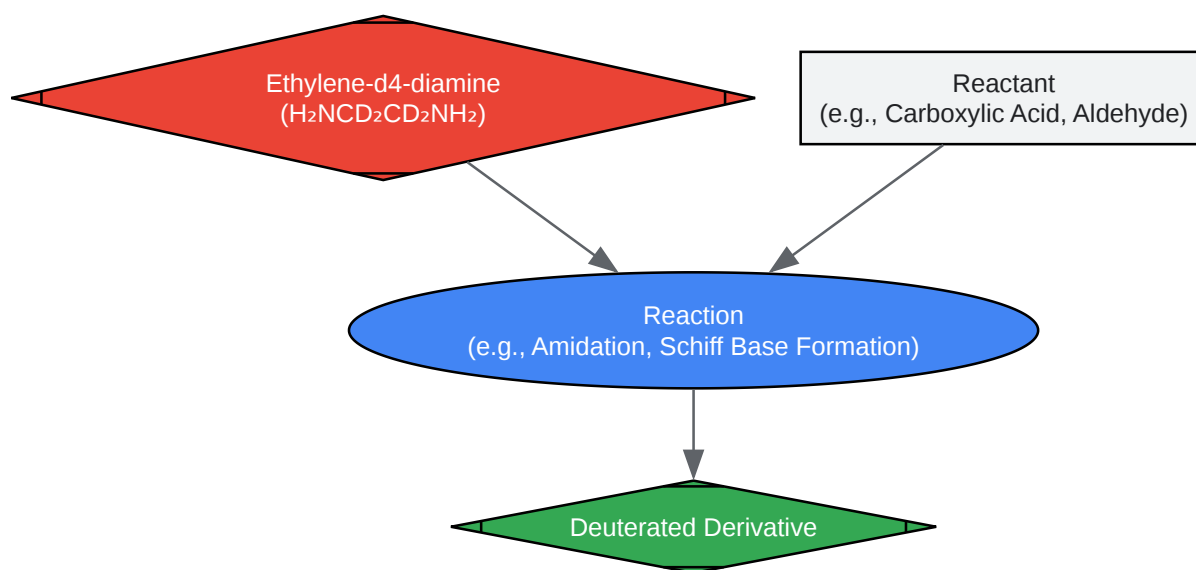
Synthesis of Labeled Molecules

Ethylene-d₄-diamine is a precursor for synthesizing various deuterated molecules. For instance, it can be used to produce labeled chelating agents or derivatives for use in drug discovery.^{[1][9]} A common reaction involves the derivatization of its two amine groups.

Generalized Synthesis Concept:

The bifunctional nature of **Ethylene-d4-diamine**, with its two primary amine groups, allows it to readily react with carboxylic acids, alkylating agents, aldehydes, and ketones to form a variety of derivatives, including heterocycles like imidazolidines.

Synthesis Pathway Example:



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Caption: Generalized synthesis pathway using **Ethylene-d4-diamine** as a precursor.

Safety and Handling

Ethylene-d4-diamine is classified as a hazardous substance and requires careful handling in a laboratory setting.

Table 2: Safety Information

Hazard Category	Description
Signal Word	Danger[4]
Physical Hazards	Flammable liquid and vapor[4]
Health Hazards	Harmful if swallowed or inhaled, Toxic in contact with skin, Causes severe skin burns and eye damage, May cause an allergic skin reaction, May cause allergy or asthma symptoms or breathing difficulties if inhaled[4]
Environmental Hazards	Harmful to aquatic life with long-lasting effects[4]
Storage	Store at room temperature away from light and moisture, or under inert atmosphere in a refrigerator (2-8°C).[1][4]

Users must consult the Safety Data Sheet (SDS) for detailed safety precautions, personal protective equipment (PPE) recommendations, and emergency procedures before handling this compound.

Conclusion

Ethylene-d4-diamine (CAS: 37164-19-5) is a crucial tool in modern drug discovery and development. Its primary application as a building block for stable isotope-labeled internal standards enables accurate and reliable quantification of analytes in complex biological matrices. Furthermore, its role in DMPK studies and the potential for creating metabolically stabilized drug candidates highlight its importance for researchers and scientists in the pharmaceutical industry. Proper understanding of its properties, applications, and safe handling procedures is essential for its effective and responsible use in a research environment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylene-d4-diamine (CAS: 37164-19-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042850#ethylene-d4-diamine-cas-number-37164-19-5]

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